

# Technical Guide on the Melting Point of D-Alanine Ethyl Ester Hydrochloride

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## Compound of Interest

Compound Name: *D-Alanine ethyl ester  
hydrochloride*

Cat. No.: *B556077*

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the melting point of **D-Alanine ethyl ester hydrochloride**, a crucial physical property for its identification, purity assessment, and application in research and pharmaceutical development. The document details its reported melting point, the standard experimental protocol for its determination, and a visual workflow of the process.

## Core Data Presentation

**D-Alanine ethyl ester hydrochloride** is an amino acid derivative used as a building block in peptide synthesis.<sup>[1]</sup> Its physical properties are essential for handling, formulation, and quality control. The key quantitative data for this compound are summarized below.

Property	Value	Source(s)
Melting Point	78 - 83 °C	Chem-Impex[1]
CAS Number	6331-09-5	Chem-Impex, MedChemExpress, Santa Cruz Biotechnology[1][2][3]
Molecular Formula	C <sub>5</sub> H <sub>11</sub> NO <sub>2</sub> ·HCl	Chem-Impex, Santa Cruz Biotechnology[1][3]
Molecular Weight	153.61 g/mol	PubChem, MedChemExpress, Santa Cruz Biotechnology[2][3] [4]
Appearance	White powder	Chem-Impex[1]

Note: The racemic mixture, DL-Alanine ethyl ester hydrochloride (CAS 617-27-6), is reported to have a melting point of 85-87 °C, which illustrates how stereochemistry can influence this physical property.

## Experimental Protocol: Melting Point Determination

The determination of a melting point is a fundamental technique for characterizing crystalline solids and assessing their purity.[5] The standard and most widely accepted procedure is the capillary method, which is recognized by major pharmacopeias.[6]

Objective: To accurately measure the temperature range over which **D-Alanine ethyl ester hydrochloride** transitions from a solid to a liquid state.

Methodology: Capillary Method

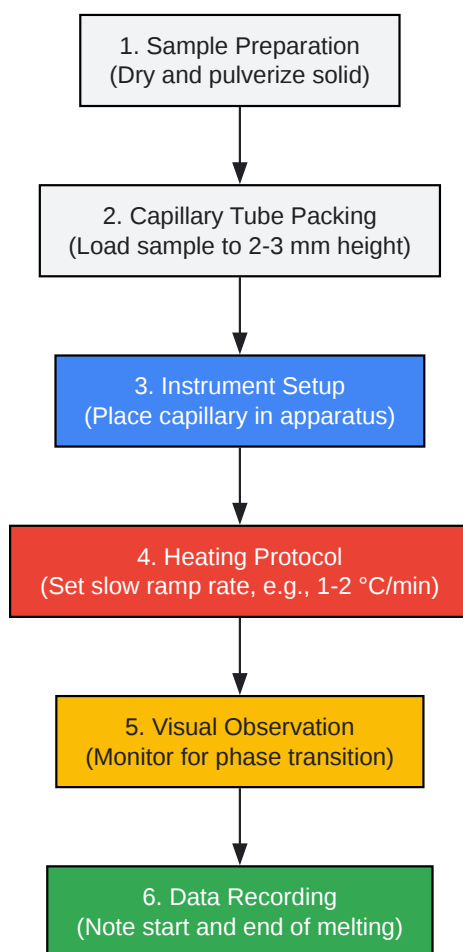
- Sample Preparation:
  - Ensure the **D-Alanine ethyl ester hydrochloride** sample is a fine, dry powder. If the crystals are large, gently pulverize them using a mortar and pestle to ensure uniform packing.[7]

- Place a small amount of the powdered sample onto a clean, dry surface like a watch glass.<sup>[5]</sup>
- Capillary Tube Packing:
  - Obtain a thin-walled glass capillary tube that is sealed at one end.<sup>[5]</sup>
  - Press the open end of the capillary tube into the sample pile, forcing a small amount of the solid into the tube.<sup>[7]</sup>
  - Invert the tube and tap it gently on a hard surface to cause the solid to fall to the bottom.<sup>[7]</sup> To achieve dense packing, drop the capillary tube, sealed-end down, through a long glass tube onto the benchtop.<sup>[7]</sup>
  - Repeat until the packed sample column is approximately 2-3 mm high.<sup>[7]</sup>
- Instrument Setup and Measurement:
  - Place the packed capillary tube into the heating block of a melting point apparatus (e.g., Mel-Temp or a digital equivalent).<sup>[5][8]</sup>
  - Initial Rapid Determination (if melting point is unknown): Set a fast heating ramp (e.g., 10-20 °C/minute) to determine an approximate melting range. This prevents spending excessive time on the precise measurement.<sup>[8]</sup> Allow the apparatus to cool before the next step.
  - Precise Determination: Using a fresh sample, set the starting temperature to at least 10-15 °C below the approximate melting point found.
  - Set the heating ramp rate to a slow value, typically 1-2 °C per minute, to ensure the temperature of the heating block and the sample are in thermal equilibrium.<sup>[5][8]</sup>
- Observation and Data Recording:
  - Observe the sample through the magnified viewfinder.
  - Record the temperature at the onset of melting, which is when the first tiny droplet of liquid is visible.<sup>[5][7]</sup> The sample may also begin to glisten or shrink just before this point.<sup>[7]</sup>

- Continue heating and record the temperature when the entire sample has transformed into a clear liquid.[5]
- The recorded values constitute the melting range. A pure compound typically exhibits a sharp melting range of 0.5-1.0 °C.[5] Impurities tend to depress the melting point and broaden the range.[5]

## Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the capillary method for determining the melting point of a chemical compound like **D-Alanine ethyl ester hydrochloride**.



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Caption: Workflow for melting point determination.

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